

# Technical Support Center: Extractive Distillation for HFPO and HFP Separation

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Hexafluoropropylene oxide	
Cat. No.:	B1215417	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the extractive distillation process for separating **Hexafluoropropylene oxide** (HFPO) and Hexafluoropropylene (HFP). Due to their close boiling points (-27.4 °C for HFPO and -29.5 °C for HFP), conventional distillation is ineffective, making extractive distillation the preferred method for achieving high-purity HFPO.

## Frequently Asked Questions (FAQs)

Q1: Why is extractive distillation necessary for separating HFPO and HFP?

A1: HFPO and HFP have very similar boiling points, forming a near-azeotropic mixture that is difficult to separate using conventional distillation. Extractive distillation is employed to break this pseudo-azeotrope by introducing a solvent that selectively alters the relative volatility of the components, making the separation feasible.

Q2: What are the most effective solvents for the extractive distillation of HFPO and HFP?

A2: Research and patents suggest several effective solvents. Key candidates include:

- 1,1-dichloro-1-fluoroethane[1][2]
- Toluene
- Fluorine-containing saturated compounds (CnHaFb where n = 3-8)[3]



- 1-bromopropane and 2-bromopropane[3]
- Hexafluoroethane (R116)

The choice of solvent is critical and depends on factors such as selectivity, recoverability, safety, and economic considerations.

Q3: How does operating pressure affect the separation efficiency?

A3: Increasing the operating pressure in the distillation column generally enhances the extractive capability of the solvent.[1][2] This is because the boiling point of the solvent increases with pressure, leading to improved interaction with the target components and resulting in higher purity of the HFPO top product.[1][2]

Q4: What purity levels can be expected for HFPO and HFP after extractive distillation?

A4: With an optimized process, high purity levels can be achieved. For instance, a simulation using toluene as the solvent resulted in an HFPO product purity of 99.88 mol% and a recovered HFP purity of 96.41 mol%.[4] A process utilizing hexafluoroethane (R116) as a gas stripping agent yielded an HFPO purity of 99.71 mol%.[4]

## **Troubleshooting Guide**

This guide addresses common issues encountered during the extractive distillation of HFPO and HFP.

## Troubleshooting & Optimization

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Problem	Potential Cause	Recommended Action
Poor Separation Efficiency	Incorrect solvent-to-feed ratio.	Optimize the solvent-to-feed ratio. A higher ratio can improve separation but also increases energy costs for solvent recovery.
Inadequate number of theoretical stages in the column.	Ensure the distillation column has a sufficient number of trays or packing height to achieve the desired separation.	
Operating at suboptimal pressure or temperature.	Adjust the column pressure and temperature to enhance solvent selectivity and component volatility. Higher pressure can improve solvent performance.[1][2]	
Solvent Loss	Inefficient solvent recovery in the stripping column.	Check the operating conditions of the solvent recovery column, including the reboiler duty and reflux ratio, to minimize solvent loss in the product streams.
Leaks in the system.	Perform regular maintenance and leak detection checks on all equipment, including pumps, valves, and column seals.	
Column Flooding	Excessive vapor flow rate.	Reduce the reboiler duty to decrease the vapor velocity within the column.
High feed rate.	Lower the feed rate to the column to stay within its operational capacity.	



Product Off-Specification	Contaminants in the feed mixture.	Analyze the feed composition for any impurities that may interfere with the separation process and implement a prepurification step if necessary.
Degradation of the solvent.	Monitor the solvent quality over time. Some solvents may degrade under certain operating conditions, affecting their selectivity.	

**Data Presentation** 

**Solvent Performance Comparison** 

Solvent	Product Purity (HFPO)	Product Recovery (HFPO)	Recovered Purity (HFP)	Recovery (HFP)	Reference
Toluene	99.88 mol%	98.46%	96.41 mol%	99.42%	[4]
Hexafluoroet hane (R116)	99.71 mol%	96.57%	93.45 mol%	99.36%	[4]
1,1-dichloro- 1- fluoroethane	High purity of HFPO as top product	Not specified	Not specified	Not specified	[1][2]

# **Experimental Protocols Extractive Distillation of HFPO/HFP Mixture**

Objective: To separate a mixture of HFPO and HFP using an extractive distillation column to obtain high-purity HFPO.

#### Materials:

HFPO/HFP feed mixture



- Selected solvent (e.g., 1,1-dichloro-1-fluoroethane or toluene)
- Extractive distillation column with a sufficient number of theoretical stages
- · Solvent recovery (stripping) column
- Reboilers and condensers for both columns
- Pumps for feed, solvent, and reflux
- Control system for temperature, pressure, and flow rates
- · Analytical equipment (e.g., Gas Chromatography) for composition analysis

#### Procedure:

- · System Startup:
  - Ensure the entire distillation setup is clean, dry, and leak-free.
  - Establish a stable flow of cooling water to the condensers.
  - Start the control system and ensure all sensors are calibrated and functioning correctly.
- Solvent Introduction:
  - Preheat the selected solvent to the desired feed temperature.
  - Introduce the solvent into the extractive distillation column at a predetermined stage,
     typically a few stages below the top.
- · Feed Introduction:
  - Preheat the HFPO/HFP feed mixture to its bubble point at the feed stage pressure.
  - Introduce the feed into the extractive distillation column at the designated feed tray.
- Column Operation:



- Set the desired operating pressure for the column. Note that higher pressures can enhance separation.[1][2]
- Apply heat to the reboiler to generate vapor flow up the column.
- Establish a reflux ratio that provides a balance between product purity and energy consumption.
- Monitor the temperature profile along the column to ensure stable operation.

#### Product Collection:

- The more volatile component (HFPO in the presence of a suitable solvent) will be collected as the distillate from the top of the extractive column.
- The bottoms product, consisting of the solvent and the less volatile component (HFP), is sent to the solvent recovery column.

#### Solvent Recovery:

- In the stripping column, the HFP is separated from the solvent.
- The recovered HFP is typically taken as the distillate from the stripping column.
- The recovered solvent from the bottom of the stripping column is cooled and recycled back to the extractive distillation column.

#### Analysis:

- Periodically take samples from the distillate and bottoms streams of both columns.
- Analyze the composition of the samples using Gas Chromatography to determine the purity of the separated products and the efficiency of the separation.

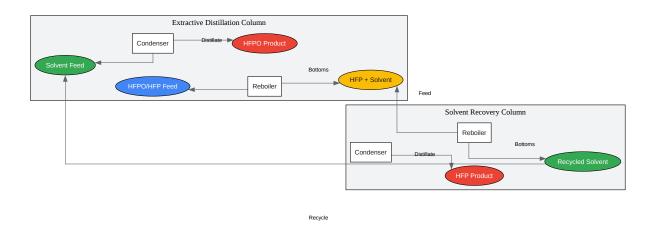
#### Shutdown:

- Gradually decrease the heat input to the reboilers.
- Stop the feed and solvent flows.



• Allow the system to cool down before venting and cleaning.

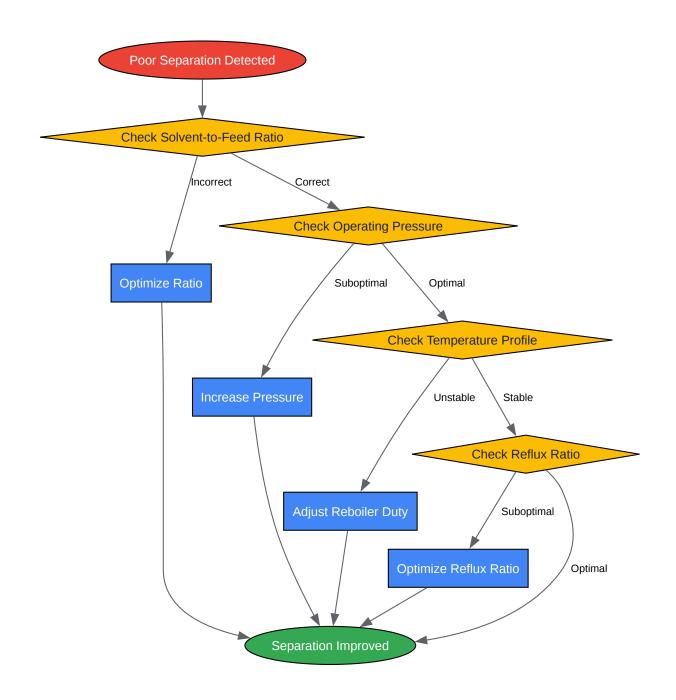
### **Visualizations**



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Caption: Extractive Distillation Process for HFPO/HFP Separation.





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Caption: Troubleshooting Flowchart for Poor Separation.



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### References

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- To cite this document: BenchChem. [Technical Support Center: Extractive Distillation for HFPO and HFP Separation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215417#extractive-distillation-for-separating-hfpo-and-hfp]

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